

Personal protective equipment for handling Histone H3 (1-34)

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Compound of Interest

Compound Name: Histone H3 (1-34)

Cat. No.: B1151280

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Essential Safety and Handling Guide for Histone H3 (1-34)

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Histone H3 (1-34)**. Adherence to these procedures is crucial for ensuring laboratory safety and maintaining the integrity of your research.

Personal Protective Equipment (PPE) and Safety Measures

While **Histone H3 (1-34)** is not classified as a hazardous substance, observing standard laboratory safety protocols is imperative.^{[1][2][3][4]} The following personal protective equipment is recommended to minimize exposure and prevent contamination.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety glasses with side shields or goggles	Protects eyes from potential splashes or airborne particles of the solid compound. ^[1]
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Hand Protection	Nitrile gloves	Prevents direct skin contact with the peptide. Nitrile is recommended for its chemical resistance.
Respiratory Protection	Dust mask	Not generally required for handling small quantities. Use a dust mask when weighing large quantities or if there is a risk of generating dust to minimize inhalation.

Operational Plan: Step-by-Step Handling Protocol

Proper handling of **Histone H3 (1-34)** is essential for experimental accuracy and personal safety.

1. Receiving and Storage:

- **Inspection:** Upon receipt, visually inspect the container for any damage.
- **Storage of Lyophilized Peptide:** Store the lyophilized peptide in a cool, dry, and dark place. For long-term storage, -20°C is recommended, though some sources suggest -80°C for optimal stability. Allow the container to equilibrate to room temperature before opening to prevent moisture absorption.

2. Reconstitution:

- **Preparation:** Before handling, ensure the work area is clean and all required PPE is worn. Weighing of the powdered peptide should be performed in an area with minimal air currents

to avoid dust generation.

- **Solubilization:** The choice of solvent depends on the peptide's properties. For many peptides, sterile, purified water or a buffer solution is suitable. For hydrophobic peptides, organic solvents like DMSO may be necessary for initial dissolution, followed by careful dilution. Add the solvent to the vial and gently swirl or vortex to dissolve the peptide completely. Avoid vigorous shaking.
- **Storage of Reconstituted Peptide:** For short-term use, reconstituted peptides can be stored at 2°C to 8°C. For long-term storage, it is recommended to create single-use aliquots and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles.

3. Experimental Use:

- Handle the peptide solution with care, avoiding splashes and spills.
- Keep the vial containing the peptide solution closed when not in use to prevent contamination and evaporation.

Disposal Plan

Proper disposal of **Histone H3 (1-34)** and its containers is a critical aspect of laboratory safety and environmental responsibility.

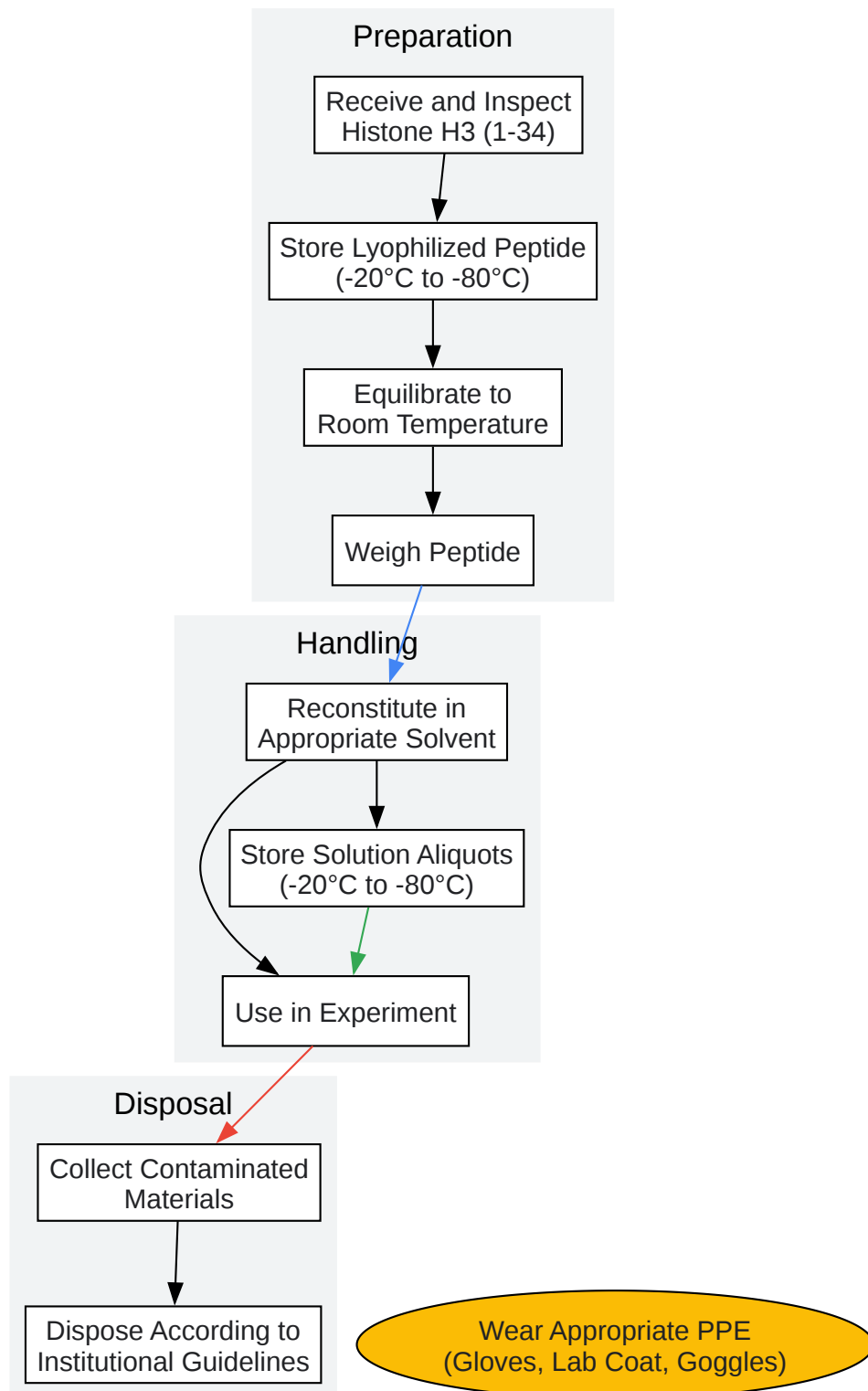
- **Waste Collection:** All materials that have come into contact with the peptide, such as pipette tips, gloves, and vials, should be collected in a designated and clearly labeled hazardous waste container.
- **Regulatory Compliance:** Dispose of all waste in accordance with local, state, and federal regulations. Never dispose of peptides down the drain or in the regular trash.
- **Institutional Guidance:** Consult with your institution's Environmental Health and Safety (EHS) office for specific disposal protocols. They can provide guidance based on the facility's waste streams and disposal procedures. In many cases, incineration by a licensed facility is the recommended method for the complete destruction of peptide compounds.

Quantitative Data Summary

Parameter	Condition	Duration/Value
Storage of Lyophilized Peptide	Long-term	-20°C to -80°C
Short-term	4°C or colder	
Storage of Reconstituted Peptide	Long-term	-20°C to -80°C
Short-term	2°C to 8°C	

Experimental Workflow

Workflow for Safe Handling of Histone H3 (1-34)

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References

- 1. benchchem.com [benchchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. neb.com [neb.com]
- 4. neb.com [neb.com]
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